

Essential Safety and Operational Guide for Handling Methyl 2-azidoacetate

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Compound of Interest

Compound Name: Methyl 2-azidoacetate

Cat. No.: B155556

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This guide provides crucial safety protocols, handling procedures, and disposal plans for **Methyl 2-azidoacetate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Methyl 2-azidoacetate is a flammable and hazardous chemical that requires careful handling. [1][2][3] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[1][2][3] Furthermore, there is a risk of explosion upon heating.[2]

Quantitative Data Summary

For quick reference, the key physical and safety properties of **Methyl 2-azidoacetate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃ H ₅ N ₃ O ₂	[1][4][5]
Molecular Weight	115.09 g/mol	[1][4]
Appearance	Slightly yellow oil / Viscous liquid	[6][7]
Density	1.182 g/mL at 25 °C	[4][8]
Flash Point	48 °C	[4][8]
Boiling Point	158 °C	[4]
UN Number	1993	[2][4]
GHS Hazard Codes	H226, H315, H319, H335	[1][2][3][4]

Experimental Protocol: Safe Handling of Methyl 2-azidoacetate

This protocol outlines the step-by-step procedure for safely using **Methyl 2-azidoacetate** in a laboratory setting.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][9][10]
- Ensure an accessible safety shower and eye wash station are available.
- Remove all potential ignition sources from the work area, including sparks, open flames, and hot surfaces.[2][8][11]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][8][11]
- All equipment used for transferring the material must be properly grounded and bonded to prevent static discharge.[2][8][11]
- Perform all reactions behind a safety shield.[6]

2. Personal Protective Equipment (PPE) Requirement:

- Eye and Face Protection: Wear tight-sealing safety goggles with side shields.[\[9\]](#)[\[11\]](#)
- Hand Protection: Wear impervious gloves. Inspect gloves for any damage before use and use proper glove removal technique to avoid skin contact.[\[2\]](#)[\[11\]](#)
- Body Protection: A chemical-resistant apron, long-sleeved clothing, and antistatic boots are required.[\[11\]](#)
- Respiratory Protection: If working outside a fume hood or if irritation is experienced, a suitable respirator is necessary.[\[11\]](#) For emergencies like fires, a self-contained breathing apparatus (SCBA) is mandatory.[\[2\]](#)[\[12\]](#)

3. Chemical Handling Procedure:

- Keep the container tightly closed when not in use.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Use only non-sparking tools when opening or handling containers.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Avoid breathing any vapors, mists, or gases.[\[2\]](#)[\[5\]](#)[\[8\]](#)[\[12\]](#)
- Prevent all contact with skin and eyes.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[2\]](#)[\[8\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Keep the container tightly sealed to prevent leakage.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Recommended storage temperatures vary, with suggestions including 2°C - 8°C, -10°C, or freezer temperatures.[\[4\]](#)[\[7\]](#)[\[13\]](#)
- Store away from incompatible materials and foodstuff containers.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Emergency and Disposal Plan

Spill Response:

- Immediately evacuate personnel from the spill area.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Ensure the area is well-ventilated.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Eliminate all sources of ignition.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Don personal protective equipment before re-entering the area.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Prevent the spill from spreading or entering drains.[\[2\]](#)[\[9\]](#)
- Contain the spillage using a non-combustible absorbent material such as sand, earth, or vermiculite.[\[2\]](#)[\[14\]](#)
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[\[9\]](#)[\[10\]](#)

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water, then rinse with water/shower.[\[2\]](#)[\[8\]](#) Seek medical advice if irritation occurs.[\[2\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes.[\[2\]](#) If contact lenses are present, remove them if it is safe to do so. Continue rinsing and consult a physician.[\[2\]](#)[\[8\]](#)
- Ingestion: Do not induce vomiting.[\[2\]](#) Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[\[2\]](#)

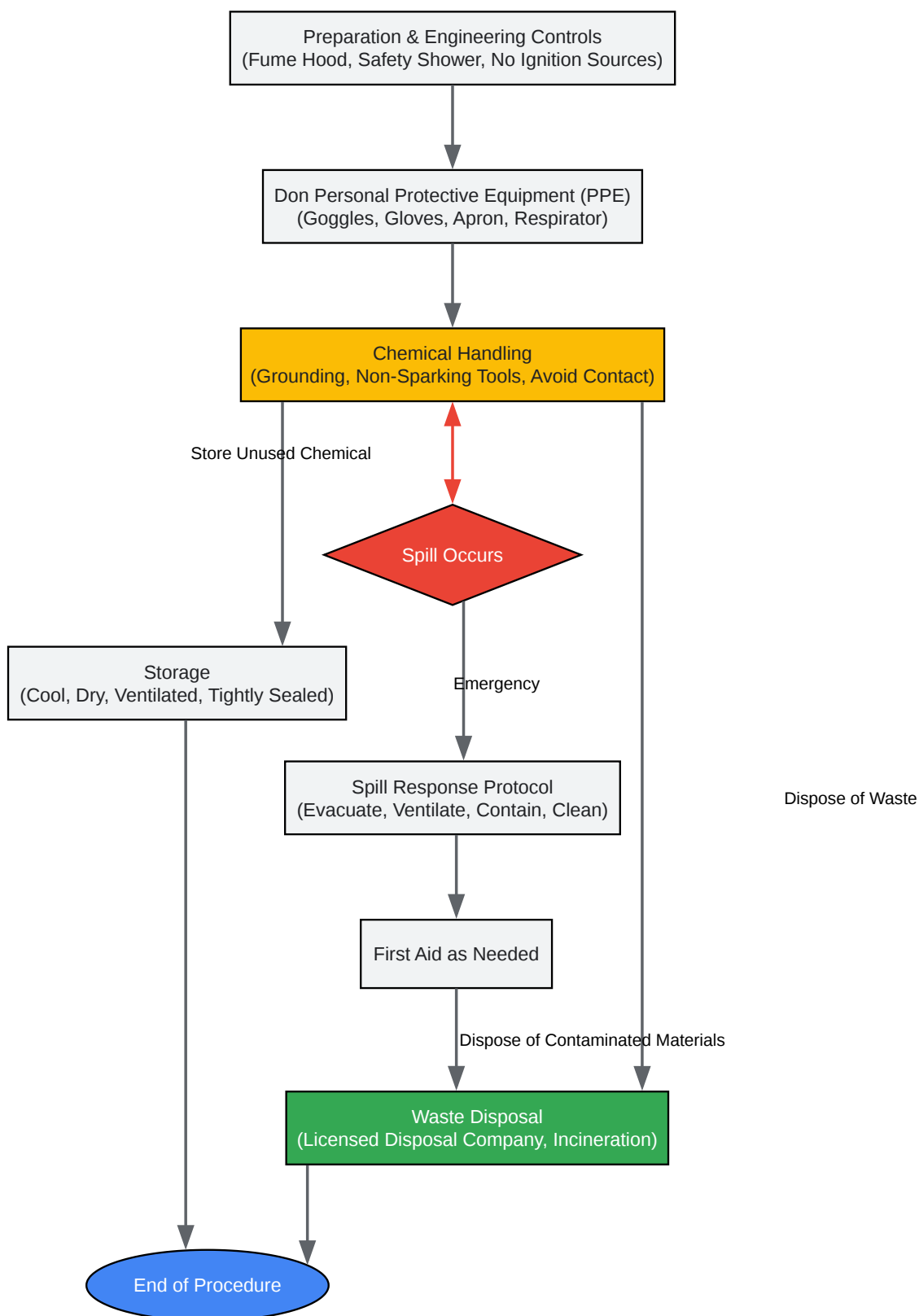
Disposal Plan:

- All waste material, including unused product and contaminated items, should be treated as hazardous waste.

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.^[2]
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[2] Extra care must be taken during ignition due to the material's high flammability.^[2]
- Contaminated packaging should be disposed of in the same manner as the unused product.^[2]
- All disposal must be in accordance with local, state, and federal regulations.

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Methyl 2-azidoacetate**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Methyl 2-azidoacetate**.

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